

A Technical Guide to the Solubility of Linoleyl Alcohol in Organic Solvents

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Compound of Interest

Compound Name: *Linoleyl alcohol*

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This in-depth technical guide provides a comprehensive overview of the solubility of **linoleyl alcohol**, a C18 unsaturated fatty alcohol, in various organic solvents. Understanding the solubility characteristics of **linoleyl alcohol** is critical for its application in pharmaceutical formulations, cosmetic preparations, and as a starting material in chemical synthesis. This document presents available quantitative solubility data, details a standard experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a substance is its ability to form a homogeneous mixture (a solution) with another substance. For a liquid solute like **linoleyl alcohol**, it is often described in terms of miscibility or as a quantitative value of mass per volume of solvent at a specified temperature. The principle of "like dissolves like" is a fundamental concept in predicting solubility; non-polar molecules tend to dissolve in non-polar solvents, and polar molecules in polar solvents. **Linoleyl alcohol**, with its long hydrocarbon chain, is predominantly non-polar, which dictates its solubility behavior in organic solvents.

Quantitative Solubility Data

Precise quantitative data for the solubility of **linoleyl alcohol** in a wide range of organic solvents is not extensively documented in publicly available literature. The following table

summarizes the available data, primarily from technical data sheets. It is important to note that these values may be approximate and can be influenced by the purity of both the **linoleyl alcohol** and the solvent, as well as the experimental conditions.

Solvent	Chemical Formula	Polarity Index	Solubility (g/L)	Temperature (°C)	Notes
Dimethylformamide (DMF)	C ₃ H ₇ NO	6.4	15	Not Specified	Data from product information.
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	10	Not Specified	Data from product information.
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	100	Not Specified	Requires ultrasonication to achieve.
Ethanol	C ₂ H ₅ OH	5.2	10	Not Specified	Data from product information.
Water	H ₂ O	10.2	Insoluble	Not Specified	As expected for a long-chain fatty alcohol.

Note: The Polarity Index is a relative measure of the polarity of a solvent.

General Solubility Profile

Linoleyl alcohol is generally described as being soluble in alcohols and other organic solvents, and insoluble in water.^[1] This is consistent with its chemical structure, which features a long, non-polar hydrocarbon tail and a single polar hydroxyl group. The non-polar character dominates, leading to good solubility in solvents with low to moderate polarity. While specific quantitative data is limited, it is anticipated that **linoleyl alcohol** would exhibit good solubility in solvents such as:

- Alcohols (e.g., methanol, isopropanol): Due to the presence of the hydroxyl group, which can form hydrogen bonds.
- Hydrocarbons (e.g., hexane, toluene): The long hydrocarbon chain of **linoleyl alcohol** interacts favorably with these non-polar solvents.
- Ethers (e.g., diethyl ether): These are relatively non-polar and can solvate the hydrocarbon chain.
- Ketones (e.g., acetone): These have intermediate polarity and are generally good solvents for a wide range of organic compounds.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the determination of **linoleyl alcohol** solubility in an organic solvent, based on the widely used shake-flask method followed by gravimetric analysis. This method is suitable for determining the solubility of non-volatile solutes like fatty alcohols.

1. Materials and Equipment:

- **Linoleyl alcohol** (high purity, >98%)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Thermostatically controlled shaking water bath or incubator
- Glass vials with screw caps (e.g., 20 mL)
- Syringe filters (0.45 μm , solvent-compatible)
- Pipettes and volumetric flasks
- Evaporating dish or pre-weighed beaker
- Vacuum oven or desiccator

2. Procedure:

- Preparation of Saturated Solution:

1. Add an excess amount of **linoleyl alcohol** to a glass vial containing a known volume (e.g., 10 mL) of the selected organic solvent. An excess is ensured when undissolved **linoleyl alcohol** remains visible.
2. Tightly cap the vials to prevent solvent evaporation.
3. Place the vials in a thermostatically controlled shaking water bath set to the desired temperature (e.g., 25 °C).
4. Agitate the vials for a sufficient period to reach equilibrium. For fatty alcohols, a period of 24 to 48 hours is recommended. Preliminary studies should be conducted to determine the time to reach equilibrium.

- Sample Collection and Filtration:

1. After the equilibration period, allow the vials to stand undisturbed in the water bath for at least 2 hours to allow the excess solute to settle.
2. Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette.
3. Immediately filter the withdrawn sample through a 0.45 µm syringe filter into a pre-weighed evaporating dish or beaker. This step is crucial to remove any undissolved micro-particles.

- Gravimetric Analysis:

1. Place the evaporating dish containing the filtered saturated solution in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the **linoleyl alcohol**. Alternatively, the solvent can be evaporated under a gentle stream of nitrogen.
2. Once the solvent has completely evaporated, place the dish in a desiccator to cool to room temperature.

3. Weigh the evaporating dish with the **linoleyl alcohol** residue on an analytical balance.

4. Repeat the drying and weighing steps until a constant weight is achieved.

3. Calculation of Solubility:

The solubility (S) is calculated using the following formula:

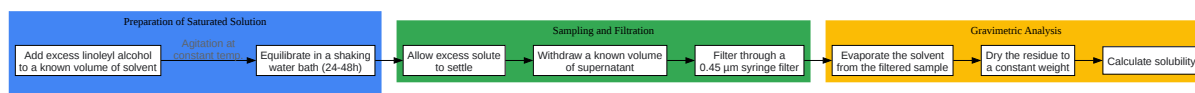
$$S \text{ (g/L)} = (\text{Weight of residue (g)} / \text{Volume of sample taken (L)})$$

4. Data Reporting:

The solubility should be reported as the mean of at least three independent determinations, along with the standard deviation. The experimental temperature must be clearly stated.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **linoleyl alcohol** solubility.



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Caption: Experimental workflow for determining the solubility of **linoleyl alcohol**.

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References

- 1. pure.au.dk [pure.au.dk]
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